

Brevianamide M: A Technical Guide to Its Discovery and Isolation from Penicillium

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Compound of Interest

Compound Name: **Brevianamide M**

Cat. No.: **B15568577**

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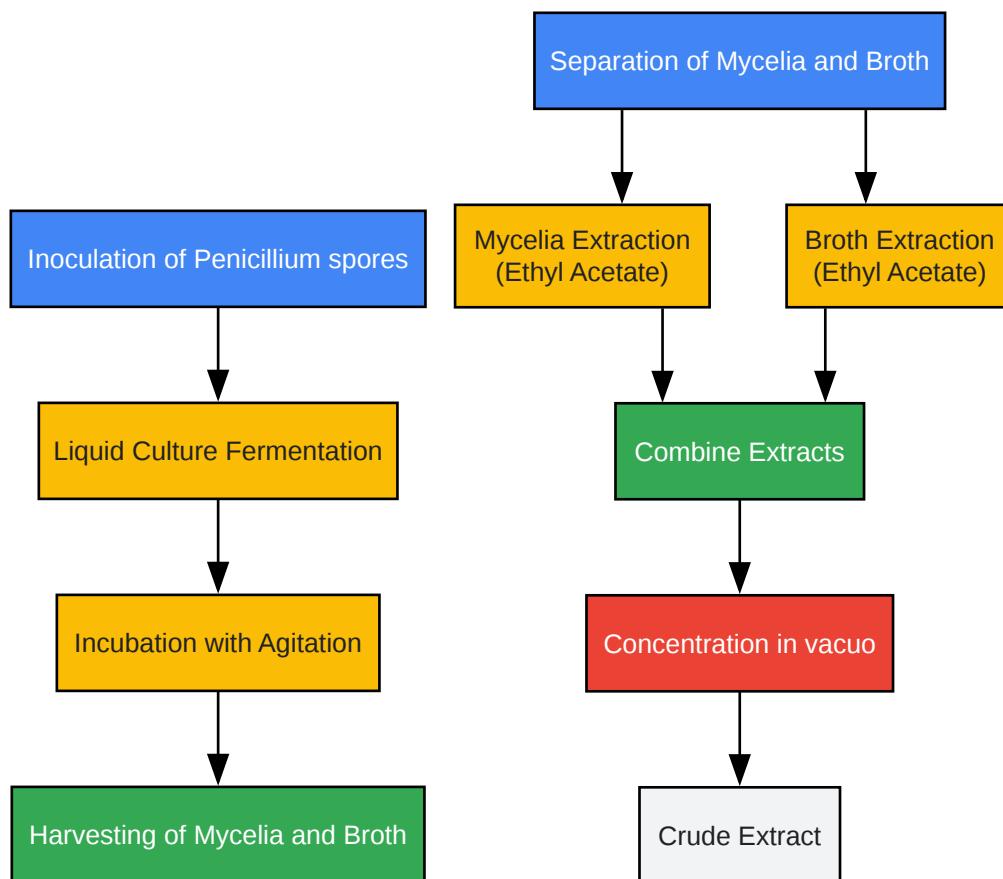
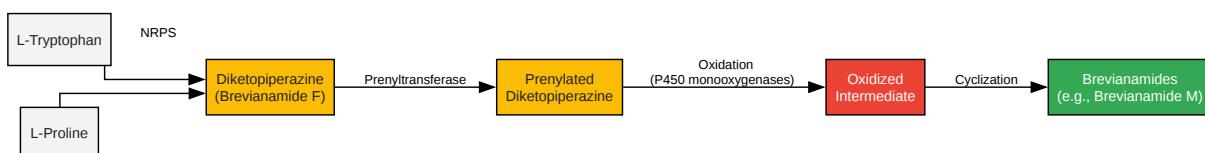
This technical guide provides a comprehensive overview of **Brevianamide M**, a member of the complex family of indole alkaloids produced by Penicillium species. While the brevianamides, particularly A and B, have been the subject of study since their initial discovery in *Penicillium brevicompactum*, specific detailed protocols for the isolation of **Brevianamide M** are not extensively documented in publicly available scientific literature. This guide, therefore, synthesizes established methodologies for the isolation of related brevianamides to present a robust, representative protocol for obtaining **Brevianamide M**. It covers the fermentation of the source organism, extraction of metabolites, and chromatographic purification, supplemented with quantitative data tables and process diagrams to facilitate understanding and replication in a research setting.

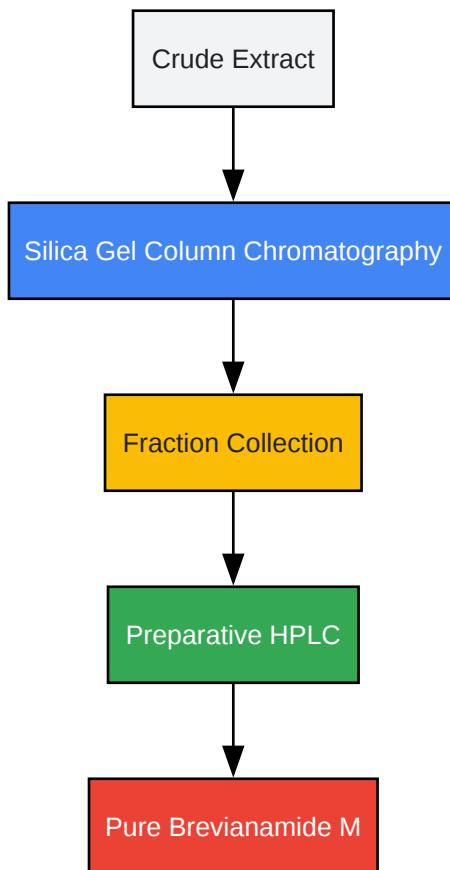
Introduction to Brevianamides

Brevianamides are a class of prenylated indole alkaloids that are secondary metabolites of fungi, primarily from the *Penicillium* and *Aspergillus* genera. The first of these compounds, brevianamides A and B, were isolated from *Penicillium brevicompactum*. These compounds are characterized by a conserved bicyclo[2.2.2]diazaoctane core and are derived from the amino acids tryptophan and proline, along with one or more isoprene units. The structural diversity within the brevianamide family leads to a range of biological activities, making them of interest for drug discovery and development.

Biosynthesis of Brevianamides

The biosynthesis of brevianamides is a complex enzymatic process. While the complete pathway for all brevianamides is not fully elucidated, the core structure is understood to originate from the non-ribosomal peptide synthesis of a diketopiperazine from L-tryptophan and L-proline, which is then further modified by prenylation and a series of oxidative cyclizations. The proposed biosynthetic pathway leading to the core brevianamide structure is illustrated below.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com